

Personal protective equipment for handling 5-Hydroxy-2-nitrobenzoic acid

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Compound of Interest

Compound Name: 5-Hydroxy-2-nitrobenzoic acid

Cat. No.: B184560

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Essential Safety and Handling Guide for 5-Hydroxy-2-nitrobenzoic Acid

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **5-Hydroxy-2-nitrobenzoic acid** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Chemical Identifier and Hazard Information

| Property | Value |
|-----------------------|--|
| Chemical Name | 5-Hydroxy-2-nitrobenzoic acid |
| CAS Number | 610-37-7 |
| Molecular Formula | C7H5NO5 |
| Molecular Weight | 183.12 g/mol |
| GHS Hazard Statements | H315: Causes skin irritation.[1][2][3] H319: Causes serious eye irritation.[1][2][3] H335: May cause respiratory irritation.[1][4] |
| Signal Word | Warning[1][2] |

Personal Protective Equipment (PPE)

To ensure safety when handling **5-Hydroxy-2-nitrobenzoic acid**, the following personal protective equipment is mandatory.

| Protection Type | Recommended PPE |
|-----------------|--|
| Eye/Face | Chemical safety goggles or a face shield.[5] |
| Skin | Chemical-resistant gloves (e.g., nitrile or neoprene) and a lab coat or disposable gown.[6] For extensive handling, chemical-resistant coveralls may be necessary.[7] |
| Respiratory | A NIOSH-approved respirator (e.g., N95) is required when dust may be generated.[6] Work should be conducted in a well-ventilated area, preferably a fume hood. |

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational protocol is crucial to minimize the risk of exposure and ensure a safe laboratory environment.

- Preparation:
 - Ensure the work area, preferably a chemical fume hood, is clean and uncluttered.
 - Verify that all necessary PPE is available and in good condition.
 - Have a spill kit readily accessible.
- Handling:
 - Don all required PPE before handling the chemical.
 - Handle **5-Hydroxy-2-nitrobenzoic acid** in a well-ventilated area to avoid inhalation of dust.

- Avoid direct contact with skin and eyes.[\[2\]](#)[\[3\]](#)
- Wash hands thoroughly after handling.[\[2\]](#)[\[3\]](#)
- Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[2\]](#)[\[3\]](#)
 - Keep away from incompatible materials such as strong oxidizing agents.[\[3\]](#)

Disposal Plan

Proper disposal of **5-Hydroxy-2-nitrobenzoic acid** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

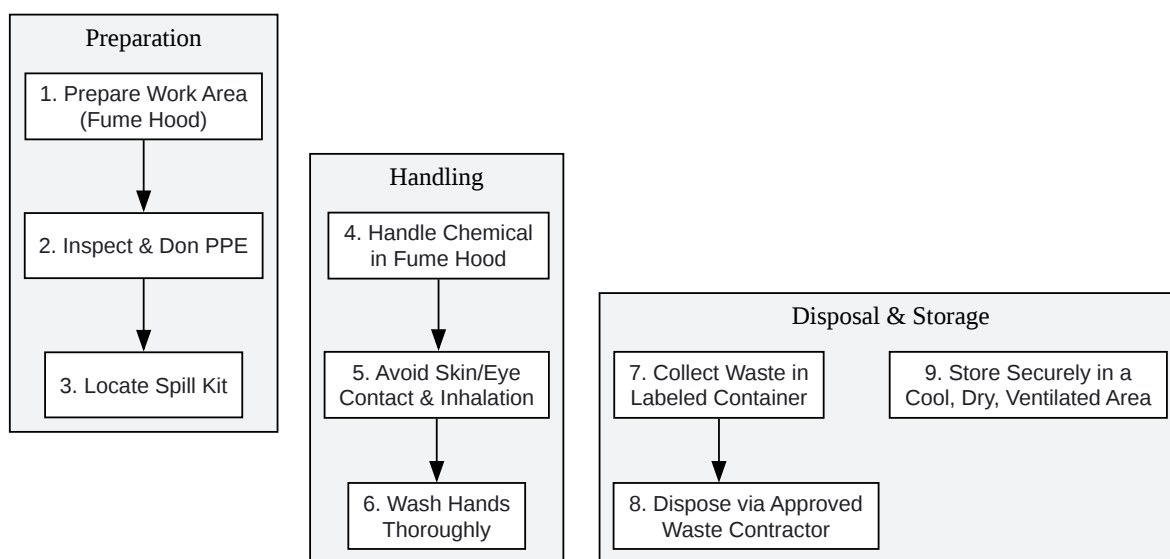
- Waste Collection:
 - Collect waste **5-Hydroxy-2-nitrobenzoic acid** and any contaminated materials (e.g., gloves, wipes) in a clearly labeled, sealed container for hazardous waste.
- Disposal Route:
 - Dispose of the chemical waste through an approved hazardous waste disposal facility.[\[2\]](#)[\[3\]](#)
 - Do not pour down the drain or discard in general trash.

Emergency Procedures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[2\]](#)[\[3\]](#)[\[8\]](#)
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. If irritation persists, seek medical attention.[\[2\]](#)[\[3\]](#)
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.[\[2\]](#)

- Ingestion: Do NOT induce vomiting. Rinse mouth with water and drink plenty of water. Seek immediate medical attention.[3]

Experimental Workflow for Handling 5-Hydroxy-2-nitrobenzoic Acid



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Caption: Workflow for the safe handling and disposal of **5-Hydroxy-2-nitrobenzoic acid**.

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